

2-bromo-N,N-dimethylpyridin-4-amine molecular structure and weight

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Compound of Interest

Compound Name: 2-bromo-N,N-dimethylpyridin-4-amine

Cat. No.: B1279662

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An In-depth Technical Guide on 2-bromo-N,N-dimethylpyridin-4-amine

This document provides a detailed overview of the molecular structure and properties of **2-bromo-N,N-dimethylpyridin-4-amine**, a compound of interest for researchers, scientists, and professionals in drug development.

Molecular Properties

The fundamental molecular characteristics of **2-bromo-N,N-dimethylpyridin-4-amine** are summarized in the table below, providing a clear reference for its quantitative attributes.

Property	Value
Molecular Formula	C ₇ H ₉ BrN ₂ ^[1]
Molecular Weight	201.06 g/mol ^{[1][2][3]}
IUPAC Name	2-bromo-N,N-dimethylpyridin-4-amine ^[1]
Canonical SMILES	CN(C)C1=CC(=NC=C1)Br ^[2]
InChI Key	XEBMNCFTJBFRJG-UHFFFAOYSA-N ^{[1][4]}

Molecular Structure Visualization

The two-dimensional chemical structure of **2-bromo-N,N-dimethylpyridin-4-amine** is depicted in the diagram below. This visualization illustrates the arrangement of atoms and the bonding within the molecule, highlighting the pyridine ring substituted with a bromine atom and a dimethylamino group.

Caption: Molecular structure of **2-bromo-N,N-dimethylpyridin-4-amine**.

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References

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